

Trimethyl orthoacetate safety and handling precautions

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Compound of Interest

Compound Name: *Trimethyl orthoacetate*

Cat. No.: *B104717*

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An In-depth Technical Guide to the Safety and Handling of **Trimethyl Orthoacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethyl orthoacetate (TMOA), also known as 1,1,1-trimethoxyethane, is a versatile reagent widely utilized in organic synthesis, particularly as an intermediate in the production of pharmaceuticals and other specialty chemicals.^[1] Its utility stems from its function as an efficient acylating agent.^[1] However, its chemical properties necessitate a thorough understanding of its hazards and the implementation of rigorous safety protocols to ensure the well-being of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the safety and handling precautions for **trimethyl orthoacetate**, tailored for professionals in research and drug development.

Hazard Identification and Classification

Trimethyl orthoacetate is classified as a hazardous chemical and requires careful handling.^[2] ^[3] It is a highly flammable liquid and vapor, can cause serious eye irritation, and may provoke an allergic skin reaction.^[2]^[3]^[4]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.^[4]^[5]^[6]

- H317: May cause an allergic skin reaction.[4][5][7]
- H319: Causes serious eye irritation.[4][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **trimethyl orthoacetate** is presented in the table below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
CAS Number	1445-45-0	[2][3][8]
Molecular Formula	C5H12O3	[1][2][8]
Molecular Weight	120.15 g/mol	[1][2]
Appearance	Colorless liquid	[8]
Odor	Irritating	[8]
Boiling Point	107 - 109 °C	[8]
Flash Point	13 - 16 °C (55.4 - 60.8 °F)	[1][2]
Density	0.944 g/mL at 25 °C	
Refractive Index	1.388	[2]
Stability	Moisture and air sensitive	[2][3][8]

Toxicological Information

The toxicological profile of **trimethyl orthoacetate** indicates that while it does not present a high acute toxicity hazard based on current information, appropriate precautions must be taken to avoid exposure.[3][8]

Route of Exposure	Endpoint	Species	Value	Source(s)
Oral	LD50	Rat	> 2000 mg/kg bw, 24hr	[3]
Dermal	LD50	Rat	> 2000 mg/kg bw, 24h	[3]

Note on Experimental Protocols: The provided toxicological data is based on standardized tests (e.g., OECD Test Guidelines). However, detailed experimental methodologies for these specific studies are not publicly available in the cited safety data sheets. Researchers should refer to the relevant testing guidelines for comprehensive protocols.

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing the risks associated with **trimethyl orthoacetate**.

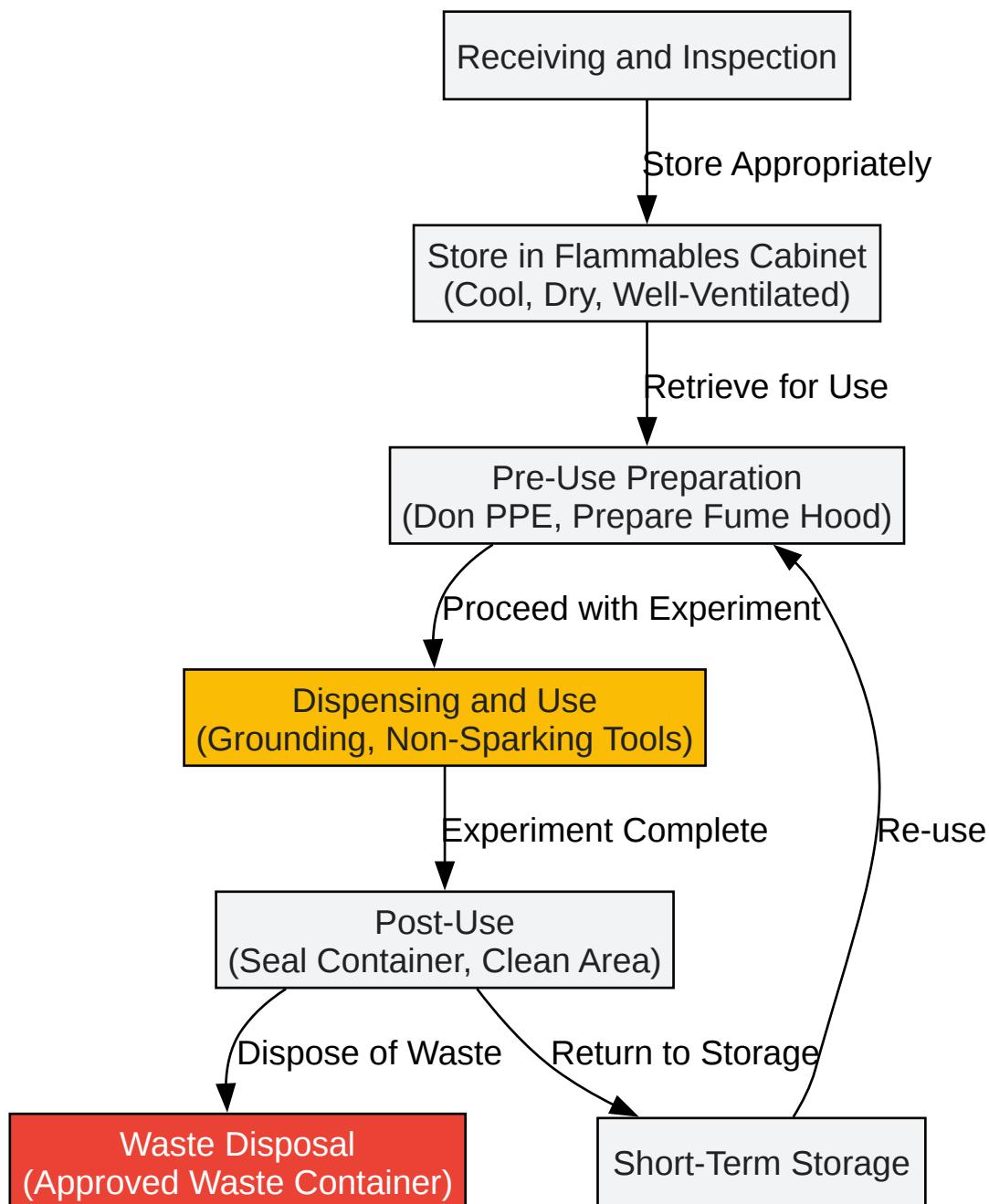
Handling

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][4][10]
- Ground and bond containers when transferring material to prevent static discharge.[4][9][11]
- Use only non-sparking tools.[2][3][4]
- Avoid contact with skin, eyes, and clothing.[9]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4][7][9]
- Do not eat, drink, or smoke when using this product.[10]
- Wash hands thoroughly after handling.[9]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][9][10]
- Keep away from incompatible materials such as acids.[2][3]
- Store in a designated flammables area.[2][3][10]
- The product is moisture and air-sensitive; store under an inert atmosphere if necessary for long-term stability.[2][3][8]

Logical Workflow for Handling Trimethyl Orthoacetate



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Caption: Standard operating procedure for handling **trimethyl orthoacetate**.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **trimethyl orthoacetate**.

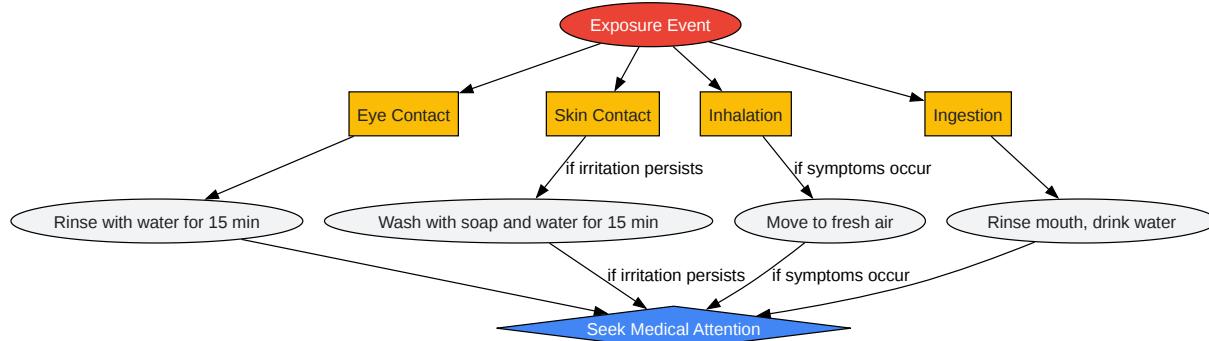
- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][9]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[2][9] Flame-retardant antistatic protective clothing is recommended. [7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.[2][3]

First-Aid Measures

In the event of exposure, immediate first aid is critical.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][3][8]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[2][3][4] Remove contaminated clothing and wash it before reuse.[4]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2][3][8]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a poison center or a doctor if you feel unwell.[2][4][11]

First-Aid Response Flowchart



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Caption: Decision-making guide for first-aid response to exposure.

Fire-Fighting Measures

Trimethyl orthoacetate is highly flammable and presents a significant fire hazard.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2][3][4] Water mist may be used to cool closed containers.[2]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[4]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[3][9] Containers may explode when heated.[2][3][9] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and methanol.[2][3]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4][9]

Accidental Release Measures

In case of a spill or leak, immediate and appropriate action is necessary to prevent the situation from escalating.

- Personal Precautions: Evacuate unnecessary personnel.[4] Ensure adequate ventilation.[2] Remove all sources of ignition.[2][9] Avoid contact with skin and eyes.[4]
- Environmental Precautions: Prevent the product from entering drains, sewers, or public waters.[4][7][10]
- Methods for Containment and Cleaning Up: Absorb the spill with inert material such as dry sand or earth and place it into a chemical waste container.[4][9] Use spark-proof tools and explosion-proof equipment during cleanup.[2][10]

Disposal Considerations

Dispose of **trimethyl orthoacetate** and its containers in accordance with local, state, and federal regulations.[2] Do not empty into drains.[3] Waste materials should be handled by a licensed waste disposal company.

Conclusion

Trimethyl orthoacetate is a valuable chemical reagent, but its hazardous properties demand respect and careful management. By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can mitigate the risks and ensure a safe working environment. Always consult the most current Safety Data Sheet (SDS) before use and ensure all personnel are trained on the appropriate handling and emergency procedures.

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